

GC-MS fragmentation pattern of 1-(cyclopropylmethoxy)-4-methoxybenzene

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Compound of Interest

Compound Name: Benzene, 1-(cyclopropylmethoxy)-4-methoxy-
CAS No.: 54929-10-1
Cat. No.: B12120424

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GC-MS Fragmentation Guide: 1-(cyclopropylmethoxy)-4-methoxybenzene Executive Summary & Identification Criteria

- Compound: 1-(cyclopropylmethoxy)-4-methoxybenzene
- Formula:
- Molecular Weight: 178.23 Da
- Key Diagnostic Ions (EI, 70 eV):
 - m/z 178 (M⁺): Strong molecular ion, characteristic of aromatic ethers.
 - m/z 124 (Base Peak): Result of McLafferty-like rearrangement/alkene elimination.
 - m/z 109: Secondary fragmentation of the phenolic intermediate.

- m/z 55: Cyclopropylmethyl cation ().

Comparative Snapshot

Feature	Target Molecule	1,4-Dimethoxybenzene (Analogue)	1-Methoxy-4-propoxybenzene (Analogue)
Molecular Ion	178	138	166
Primary Loss	54 Da (Methylenecyclopropane)	15 Da (Methyl radical)	42 Da (Propene)
Dominant Fragment	m/z 124 (4-Methoxyphenol radical)	m/z 123 (Dimethoxybenzene radical)	m/z 124 (4-Methoxyphenol radical)
Low Mass Ion	m/z 55 (Cyclopropyl)	m/z 77 (Phenyl)	m/z 43 (Propyl)

Detailed Fragmentation Mechanism

The fragmentation of 1-(cyclopropylmethoxy)-4-methoxybenzene under Electron Ionization (EI) is driven by the stability of the aromatic ring and the lability of the ether linkages.

Pathway A: The Rearrangement (Dominant)

The most abundant ion typically arises from the loss of the cyclopropylmethyl group via a mechanism analogous to the McLafferty rearrangement or alkene elimination seen in alkyl aryl ethers.

- Initiation: Ionization occurs at the ether oxygen.
- Hydrogen Transfer: A -hydrogen (from the cyclopropyl ring) transfers to the ether oxygen.

- Elimination: The C-O bond cleaves, releasing a neutral methylenecyclopropane molecule (54 Da).
- Result: Formation of the 4-methoxyphenol radical cation (m/z 124).

Pathway B: Homolytic Cleavage

- Cleavage: Direct homolytic cleavage of the
bond.
- Loss: Loss of the cyclopropylmethyl radical (
, 55 Da).
- Result: Formation of the 4-methoxyphenoxy cation (m/z 123).
 - Note: While m/z 123 is significant, m/z 124 is often more intense in ethers with available
-hydrogens due to the favorable energetics of the rearrangement.

Pathway C: Secondary Fragmentation

The fragment at m/z 124 (4-methoxyphenol) undergoes further fragmentation:

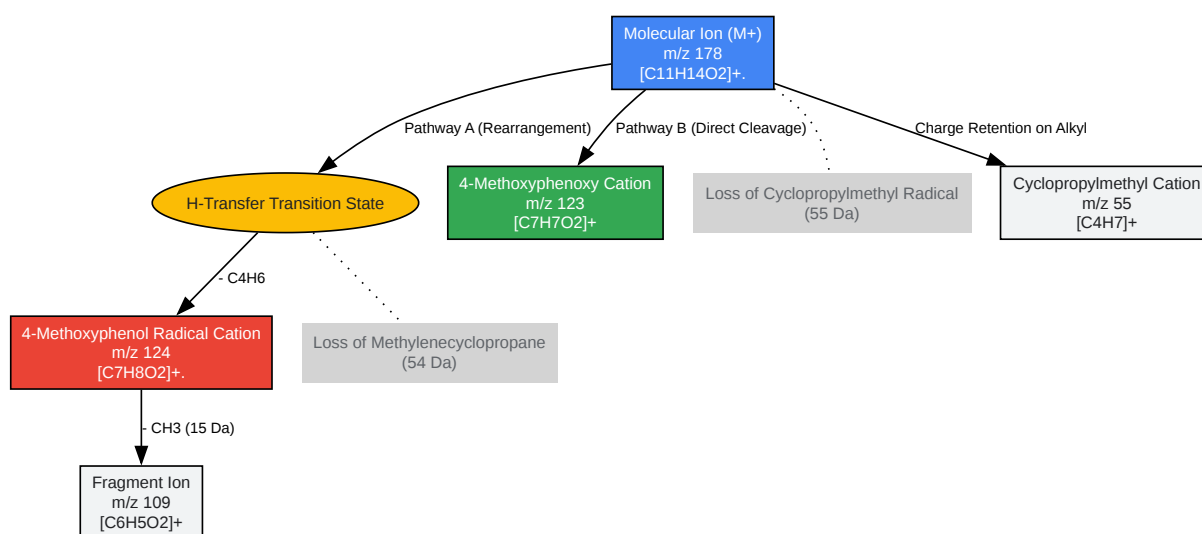
- Loss of Methyl: Cleavage of the remaining methoxy group (
, 15 Da) yields m/z 109.
- Loss of CO: The phenolic oxygen can be lost as CO (28 Da), yielding m/z 96 or m/z 95.

Pathway D: The Cyclopropyl Marker

The cyclopropylmethyl group itself can carry the charge, generating the cyclopropylmethyl cation (m/z 55). This ion is diagnostic for the presence of the cyclopropyl moiety, distinguishing this molecule from straight-chain propyl or isopropyl isomers (which produce m/z 43).

Visualization of Signaling Pathways

The following diagram illustrates the competitive fragmentation pathways leading to the observed mass spectrum.



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Figure 1: Mechanistic fragmentation tree for 1-(cyclopropylmethoxy)-4-methoxybenzene showing primary cleavage routes.

Experimental Protocols

To ensure reproducible fragmentation patterns, the following GC-MS parameters are recommended. These conditions minimize thermal degradation prior to ionization.

Sample Preparation

- Solvent: Dissolve 1 mg of sample in 1 mL of HPLC-grade Dichloromethane (DCM) or Ethyl Acetate. Avoid methanol to prevent potential transesterification artifacts in the injector port.
- Concentration: 100 ppm (approx. 1 µg/µL).

- Filtration: Filter through a 0.22 μm PTFE syringe filter.

Instrument Parameters (Agilent/Thermo Standard)

Parameter	Setting	Rationale
Inlet Temp	250°C	Sufficient to volatilize without pyrolysis.
Injection Mode	Split (20:1)	Prevents column overload and spectral skewing.
Column	DB-5ms or HP-5ms (30m x 0.25mm x 0.25 μm)	Standard non-polar phase for aromatic ethers.
Carrier Gas	Helium @ 1.0 mL/min	Constant flow for stable retention times.
Oven Program	60°C (1 min)	Rapid ramp preserves peak shape for semi-volatiles.
	20°C/min	
	280°C (3 min)	
Transfer Line	280°C	Prevents condensation of high boiling analytes.
Ion Source	EI (70 eV) @ 230°C	Standard ionization energy for library comparison.
Scan Range	m/z 40 - 350	Captures low mass diagnostic ions (55) and M+.

Quality Control Check

- System Suitability: Inject a standard of 1,4-dimethoxybenzene.
- Acceptance Criteria: The ratio of m/z 138 (M+) to m/z 123 ([M-CH₃]⁺) should be consistent (approx 2:1 to 1:1 depending on tuning).
- Validation: If m/z 124 is observed in the blank, check for septum bleed or carryover.

References

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